

Unveiling NSC 698600: A Technical Guide to a Novel PCAF Inhibitor

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Compound of Interest

Compound Name: NSC 698600

Cat. No.: B12398867

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Abstract

NSC 698600, identified as 3-(4-methoxyphenyl)-6-methyl-1H-thieno[3,2-b]pyridin-4(5H)-one, has emerged as a noteworthy small molecule inhibitor of the p300/CBP-associated factor (PCAF), a crucial histone acetyltransferase (HAT). With a reported IC₅₀ of 6.51 μM, this compound presents a valuable tool for investigating the biological roles of PCAF and as a potential starting point for the development of novel therapeutics targeting epigenetic mechanisms. This document provides a comprehensive overview of the available technical information regarding **NSC 698600**, including its chemical properties, a general synthetic strategy for its core scaffold, a detailed protocol for a representative PCAF inhibition assay, and an exploration of the PCAF signaling pathway.

Introduction to NSC 698600

NSC 698600 is a chemical entity registered in the National Cancer Institute (NCI) Developmental Therapeutics Program (DTP) repository. Its identification as a PCAF inhibitor positions it within a critical area of epigenetic research. PCAF, a member of the GNAT (Gcn5-related N-acetyltransferase) family of HATs, plays a pivotal role in chromatin remodeling and gene transcription regulation through the acetylation of histone and non-histone proteins. Dysregulation of PCAF activity has been implicated in various diseases, including cancer, making it an attractive target for therapeutic intervention.

Table 1: Chemical and Biological Properties of **NSC 698600**

Property	Value
NSC Identifier	698600
Chemical Name	3-(4-methoxyphenyl)-6-methyl-1H-thieno[3,2-b]pyridin-4(5H)-one
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₂ S
CAS Number	908069-17-0
Mechanism of Action	PCAF Inhibitor
IC ₅₀ (PCAF)	6.51 μM ^[1]

Discovery and Synthesis

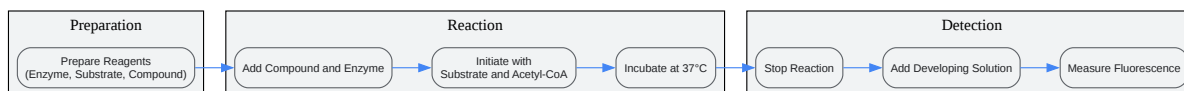
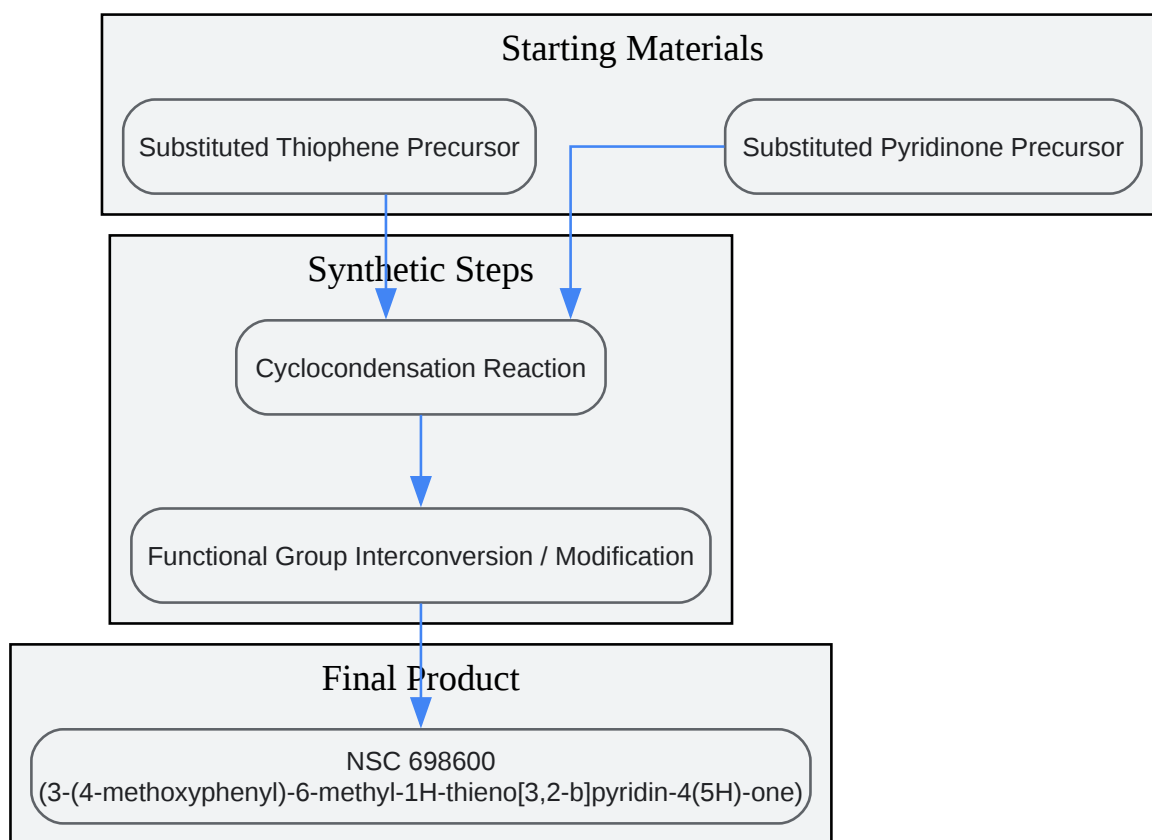
Discovery

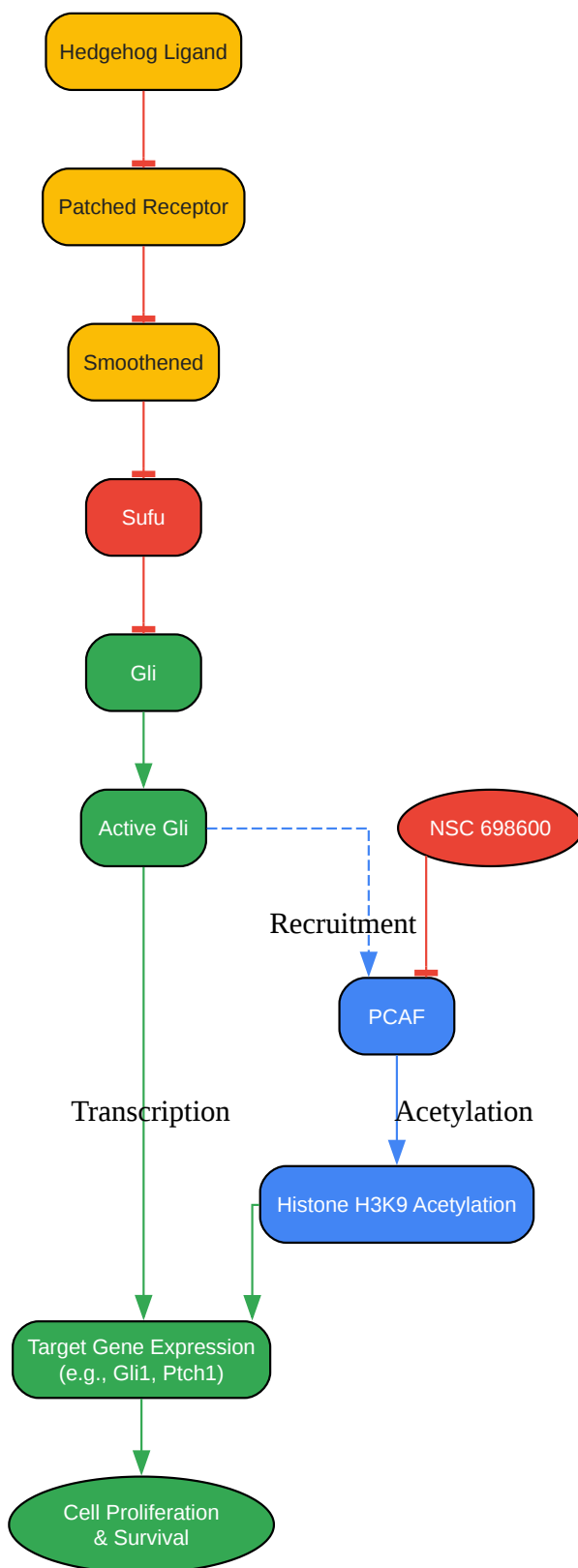
Detailed information regarding the specific discovery of **NSC 698600** is not readily available in the public domain. It is likely that the compound was identified through a high-throughput screening campaign of the NCI's extensive chemical library against a panel of biological targets, including PCAF.

Synthesis

A specific, step-by-step synthesis protocol for **NSC 698600** has not been published in publicly accessible literature. However, based on the thieno[3,2-b]pyridine core structure, a general synthetic approach can be proposed. The synthesis of this scaffold often involves the construction of a substituted thiophene ring followed by the annulation of the pyridinone ring.

A plausible, though unconfirmed, synthetic workflow is outlined below:





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References

- 1. Signaling pathways in cancer-associated fibroblasts: recent advances and future perspectives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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